

Application Notes and Protocols for the N-allylation of 4-methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N-Allyl-4-methylbenzenesulfonamide*

Cat. No.: *B188080*

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These application notes provide a detailed guide for the synthesis of **N-allyl-4-methylbenzenesulfonamide**, a valuable intermediate in organic synthesis. The protocols outlined below are intended for researchers, scientists, and professionals in drug development.

Introduction

The N-allylation of 4-methylbenzenesulfonamide is a key chemical transformation that introduces an allyl group onto the nitrogen atom of the sulfonamide. This functionalization is significant in the synthesis of various biologically active compounds and is a common step in the development of new therapeutic agents. The sulfonamide moiety is a well-established pharmacophore found in numerous drugs, and its N-alkylation allows for the exploration of structure-activity relationships. Two primary synthetic routes are commonly employed for this transformation: a direct one-step synthesis from 4-toluenesulfonyl chloride and allylamine, and a two-step approach involving the initial formation of 4-methylbenzenesulfonamide followed by its allylation.

Physicochemical Data

The following table summarizes the key physicochemical properties of the starting material and the final product.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
4-Methylbenzenesulfonamide	C ₇ H ₉ NO ₂ S	171.22	135-137
N-allyl-4-methylbenzenesulfonamide	C ₁₀ H ₁₃ NO ₂ S	211.28	61.0 - 65.0[1]

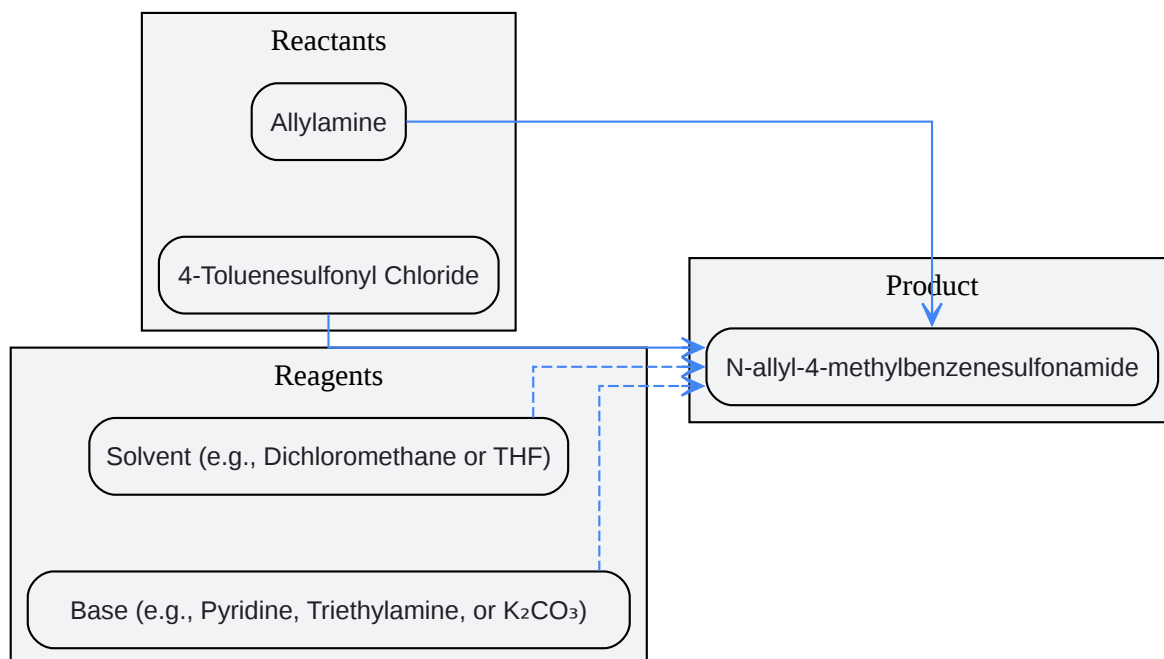
Synthetic Pathways

The synthesis of **N-allyl-4-methylbenzenesulfonamide** can be achieved through two primary routes, each offering distinct advantages.

Route 1: One-Step Synthesis from 4-Toluenesulfonyl Chloride and Allylamine

This is a direct and efficient method for the preparation of **N-allyl-4-methylbenzenesulfonamide**. The reaction involves the nucleophilic attack of allylamine on the electrophilic sulfur atom of 4-toluenesulfonyl chloride, leading to the formation of the desired product and hydrochloric acid, which is neutralized by a base.

Reaction Scheme:



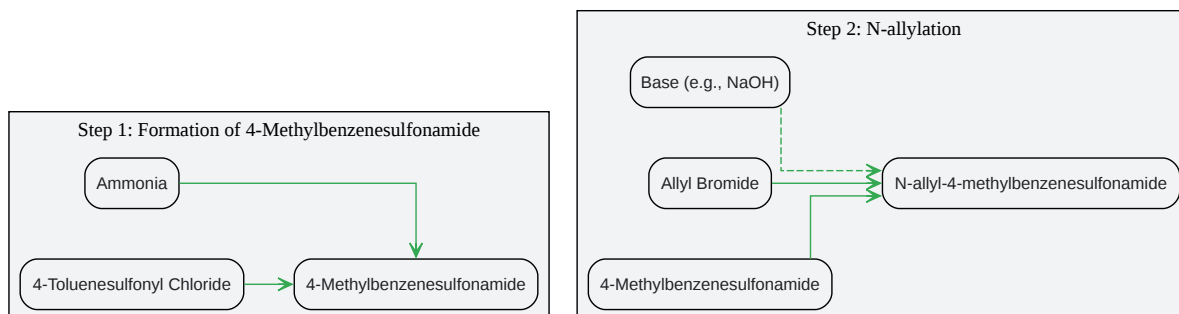
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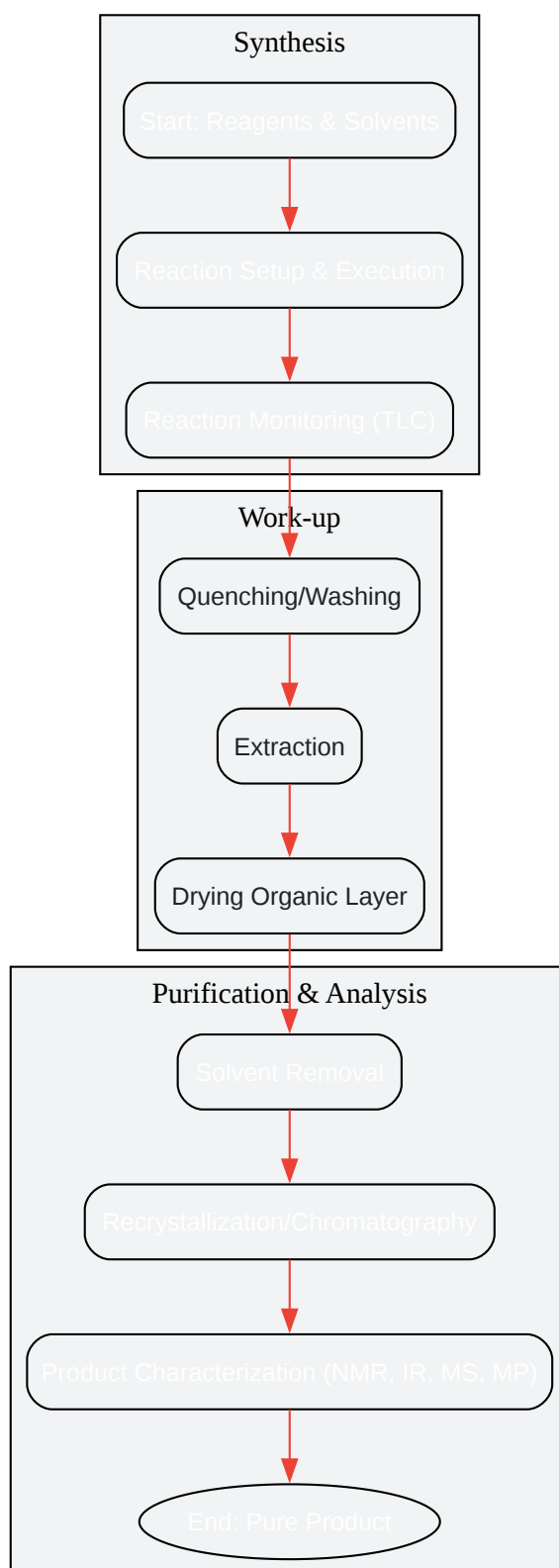
Caption: One-step synthesis of **N-allyl-4-methylbenzenesulfonamide**.

Route 2: Two-Step Synthesis via 4-Methylbenzenesulfonamide

This method involves the initial synthesis of 4-methylbenzenesulfonamide from 4-toluenesulfonyl chloride and ammonia (or an ammonium salt), followed by the N-allylation of the resulting sulfonamide. This route can be advantageous when the starting sulfonamide is readily available or when a stepwise approach is preferred for purification and control.

Reaction Scheme:





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References

- 1. benchchem.com [benchchem.com]
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